

Introduction to 4,4'-Ethylidenebisphenol

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Compound of Interest

Compound Name: *Ethylidenebisphenol*

CAS No.: *50851-80-4*

Cat. No.: *B8528186*

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4,4'-**Ethylidenebisphenol**, commonly known as Bisphenol E, is a significant organic compound belonging to the bisphenol family. Structurally, it is characterized by two hydroxyphenyl groups linked by an ethylidene bridge.[1][2] This configuration makes it a valuable monomer in the synthesis of various polymers, including specific types of polycarbonates and epoxy resins.[3] Its properties are often compared to those of the more widely known Bisphenol A (BPA), with Bisphenol E derivatives being explored for applications requiring distinct thermal or mechanical characteristics.[3]

For researchers, scientists, and professionals in drug development and material science, the precise molecular weight of a compound is a foundational parameter. It is critical for stoichiometric calculations in synthesis, quantitative analysis, characterization of resulting polymers, and understanding the compound's metabolic fate. This guide provides a detailed examination of the molecular weight of 4,4'-**Ethylidenebisphenol**, the principles behind its determination, and a practical protocol for its verification.

Core Physicochemical Properties and Molecular Weight

The molecular weight of a compound can be expressed in two primary ways: the average molecular weight and the monoisotopic (exact) mass.

- Average Molecular Weight is calculated using the weighted average of the atomic masses of the constituent elements according to their natural isotopic abundance. This value is most commonly used in stoichiometric calculations for bulk materials.
- Monoisotopic Mass is calculated using the mass of the most abundant isotope for each constituent element (e.g., ^{12}C , ^1H , ^{16}O). This value is crucial in high-resolution mass spectrometry, where individual isotopic peaks can be resolved.

The fundamental properties of 4,4'-**Ethylidenebisphenol** are summarized below.

Property	Value	Source(s)
Chemical Formula	$\text{C}_{14}\text{H}_{14}\text{O}_2$	[4][5]
Average Molecular Weight	214.26 g/mol	[2][5][6]
Monoisotopic (Exact) Mass	214.099380 Da	[1]
CAS Number	2081-08-5	[2][4][6]
Common Synonyms	Bisphenol E; 1,1-Bis(4-hydroxyphenyl)ethane; 4,4'-Ethylidenediphenol	[1][2][5][7]

Experimental Determination of Molecular Weight

While the molecular weight of 4,4'-**Ethylidenebisphenol** is well-established, experimental verification is a routine and essential step in compound identification, purity assessment, and quality control. High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (MS) is a powerful and widely used technique for the separation and identification of bisphenol compounds.[8][9][10]

Protocol: Molecular Weight Determination by HPLC-Mass Spectrometry

This protocol outlines a self-validating system for the precise determination of the molecular weight of 4,4'-**Ethylidenebisphenol**. The expertise lies not just in the steps themselves, but in understanding the causality behind each parameter.

Principle: The HPLC system separates the analyte (Bisphenol E) from impurities based on its affinity for the stationary phase (column) and mobile phase (solvents).[9] The separated analyte then enters the mass spectrometer, where it is ionized. The mass analyzer measures the mass-to-charge ratio (m/z) of the resulting ions, allowing for the determination of the molecular weight with high accuracy.[10]

Materials and Reagents:

- 4,4'-**Ethylidenebisphenol** analytical standard ($\geq 98\%$ purity)
- HPLC-grade acetonitrile (ACN)
- HPLC-grade water
- Formic acid (LC-MS grade)
- Volumetric flasks and pipettes
- HPLC system with a C18 column (e.g., 2.1 x 100 mm, 1.6 μm particle size)[11]
- Mass spectrometer with an electrospray ionization (ESI) source

Step-by-Step Methodology:

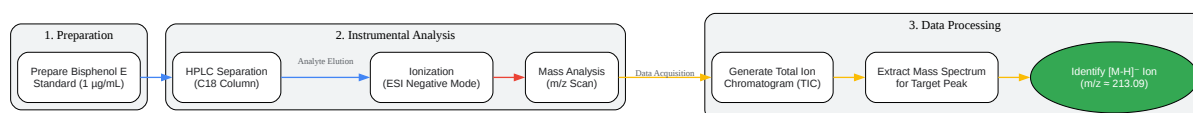
- Standard Preparation:
 - Prepare a stock solution of 1 mg/mL of 4,4'-**Ethylidenebisphenol** in acetonitrile.
 - Perform serial dilutions to create working standards, for instance, a 1 $\mu\text{g/mL}$ solution, using a mixture of water and acetonitrile as the diluent to match the initial mobile phase conditions.
 - Causality: Preparing a standard of known concentration is crucial for system validation and for identifying the retention time of the target analyte.[9]

- HPLC-MS Instrument Setup:
 - HPLC System:
 - Mobile Phase A: Water with 0.1% formic acid
 - Mobile Phase B: Acetonitrile with 0.1% formic acid
 - Flow Rate: 0.3 mL/min
 - Column Temperature: 30 °C
 - Gradient: A typical gradient might start at 30% B, ramp to 95% B over 8 minutes, hold for 2 minutes, and then return to initial conditions.
 - Injection Volume: 1 µL
 - Mass Spectrometer (ESI):
 - Ionization Mode: Negative Ion Mode (ESI-)
 - Capillary Voltage: -3.0 kV
 - Drying Gas (N₂) Flow: 10 L/min
 - Drying Gas Temperature: 300 °C
 - Mass Range: Scan from m/z 50 to 500
 - Causality: Formic acid is added to the mobile phase to facilitate ionization by providing a source of protons (for positive mode) or aiding deprotonation (for negative mode).^[12] For phenols, negative ion mode is often preferred as the acidic phenolic proton is easily lost, forming a stable [M-H]⁻ ion.
- Data Acquisition:
 - Inject the prepared 1 µg/mL standard into the HPLC-MS system.

- Acquire the total ion chromatogram (TIC) and the corresponding mass spectra for all eluting peaks.
- Trustworthiness: A sharp, symmetric peak at a specific retention time in the TIC should correspond to the Bisphenol E standard. The system is validated if this peak is reproducible and provides the expected mass spectrum.
- Data Analysis:
 - Identify the chromatographic peak corresponding to 4,4'-**Ethylidenebisphenol**.
 - Extract the mass spectrum for this peak.
 - In negative ion mode, look for the deprotonated molecular ion $[M-H]^-$. Given a monoisotopic mass of 214.09938 Da, the expected m/z value would be approximately 213.0921.
 - The presence of a dominant peak at this m/z value confirms both the identity and the molecular weight of the compound.

Visualization of Experimental Workflow

The logical flow of the HPLC-MS analysis protocol is critical for ensuring accurate and reproducible results. The following diagram illustrates this workflow.



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Caption: Workflow for Molecular Weight Determination of Bisphenol E using HPLC-MS.

Conclusion

The molecular weight of 4,4'-**Ethylidenebisphenol** (Bisphenol E) is a precisely defined value, with an average molecular weight of 214.26 g/mol and a monoisotopic mass of 214.09938 Da. [1][2][5][6] These values are fundamental to its application in chemical synthesis and analytical science. While these figures are established, their experimental verification through robust methods like HPLC-MS is a cornerstone of scientific integrity in research and development. The protocol detailed herein provides a reliable framework for confirming the molecular weight, ensuring the identity and purity of the compound for its intended application.

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